Navigating the Safety Profile of Novel Insecticides on Non-Target Organisms

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Compound of Interest

Compound Name:	*Claziprotamidum*
CAS No.:	*2361124-03-8*
Cat. No.:	*B15612807*

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While information regarding the safety profile of **Claziprotamidum** in non-target organisms is not publicly available, this guide provides a comparative analysis of two recently developed insecticides with novel modes of action: Broflanilide and Afidopyropen. This comparison aims to offer researchers, scientists, and drug development professionals a framework for evaluating the ecotoxicological impact of new insecticidal compounds.

Initial investigations suggest that **Claziprotamidum** is a positive allosteric modulator of Pantothenate Kinase (PanK), an enzyme essential for the synthesis of Coenzyme A. This represents a novel mode of action for a potential insecticide. However, a comprehensive search of scientific literature and regulatory databases did not yield any studies on its effects on non-target organisms.

In the absence of data for **Claziprotamidum**, this guide will focus on Broflanilide, a meta-diamide insecticide, and Afidopyropen, a pyropene derivative. Both compounds represent recent advancements in insecticide chemistry and have undergone significant toxicological evaluation.

Comparative Ecotoxicity Data

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The following tables summarize the acute and chronic toxicity of Broflanilide and Afidopyropen to a range of non-target organisms. These data are crucial for assessing the potential environmental risk associated with their use.

Table 1: Acute Toxicity of Broflanilide and Afidopyropen to Non-Target Organisms

Organism	Test Type	Broflanilide	Afidopyropen
Honey Bee (Apis mellifera)	Acute Contact LD50	Highly Toxic	>80 µ g/bee [1]
Acute Oral LD50	Highly Toxic	>40 µ g/bee [1]	
Bumble Bee (Bombus spp.)	Acute Contact LD50	Highly Toxic	-
Freshwater Fish	Acute LC50 (96h)	Highly Toxic	8590 ppb[1]
Freshwater Invertebrates	Acute EC50 (48h)	Low Toxicity	4445 ppb[1]
Estuarine/Marine Invertebrates	Acute EC50 (96h)	Very Highly Toxic	-
Earthworm (Eisenia fetida)	Acute LC50 (14d)	Low Toxicity	-
Birds	Acute Oral LD50	Low Toxicity	Moderately Toxic[1]

Table 2: Chronic Toxicity of Broflanilide and Afidopyropen to Non-Target Organisms

Organism	Test Type	Broflanilide	Afidopyropen
Honey Bee Larvae	Chronic Oral LD50	Highly Toxic	-
Freshwater Fish	Chronic NOEC	-	300 ppb[1]
Freshwater Invertebrates	Chronic NOEC	-	0.123 ppb[1]
Estuarine/Marine Invertebrates	Chronic NOEC	Very Highly Toxic	-

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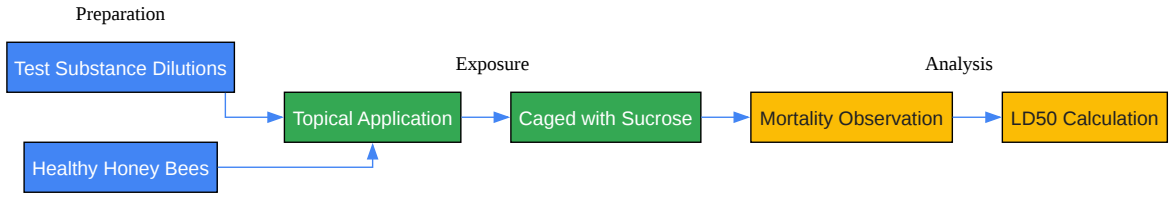
Experimental Protocols

Understanding the methodologies behind the toxicity data is critical for accurate interpretation and comparison. Below are detailed protocols for key experiments cited in this guide.

Honey Bee Acute Contact Toxicity Test (based on OECD Guideline 214)

This test evaluates the toxicity of a substance to adult honey bees after short-term contact.

- Test Organisms: Young adult worker honey bees (Apis mellifera) of uniform age and from healthy, queen-right colonies.
- Test Substance Preparation: The test substance is dissolved in a suitable solvent (e.g., acetone) to prepare a series of concentrations.
- Application: A precise volume of the test solution is applied topically to the dorsal thorax of each anesthetized bee. A control group is treated with the solvent only.
- Exposure: Bees are housed in cages with access to a sucrose solution.
- Observation: Mortality is recorded at specified intervals, typically up to 96 hours.
- Data Analysis: The LD50 (the dose causing 50% mortality) is calculated using appropriate statistical methods, such as probit analysis.



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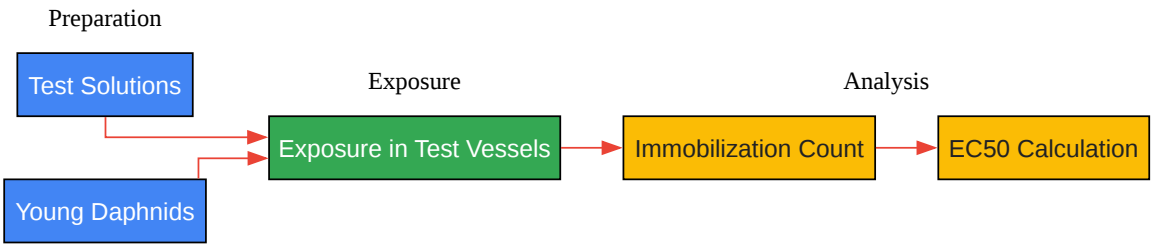
Honey Bee Acute Contact Toxicity Workflow

Aquatic Invertebrate Acute Immobilisation Test (based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates, typically Daphnia magna.

- Test Organisms: Young, healthy daphnids (less than 24 hours old) from a laboratory culture.
- Test Substance Preparation: A series of concentrations of the test substance are prepared in a suitable aqueous medium.
- Exposure: Daphnids are exposed to the test concentrations in glass vessels under controlled temperature and light conditions. A control group is maintained in the medium without the test substance.
- Observation: The number of immobilized daphnids (unable to swim) is recorded at 24 and 48 hours.
- Data Analysis: The EC50 (the concentration causing 50% immobilization) is determined using statistical methods.



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Daphnia Acute Immobilization Test Workflow

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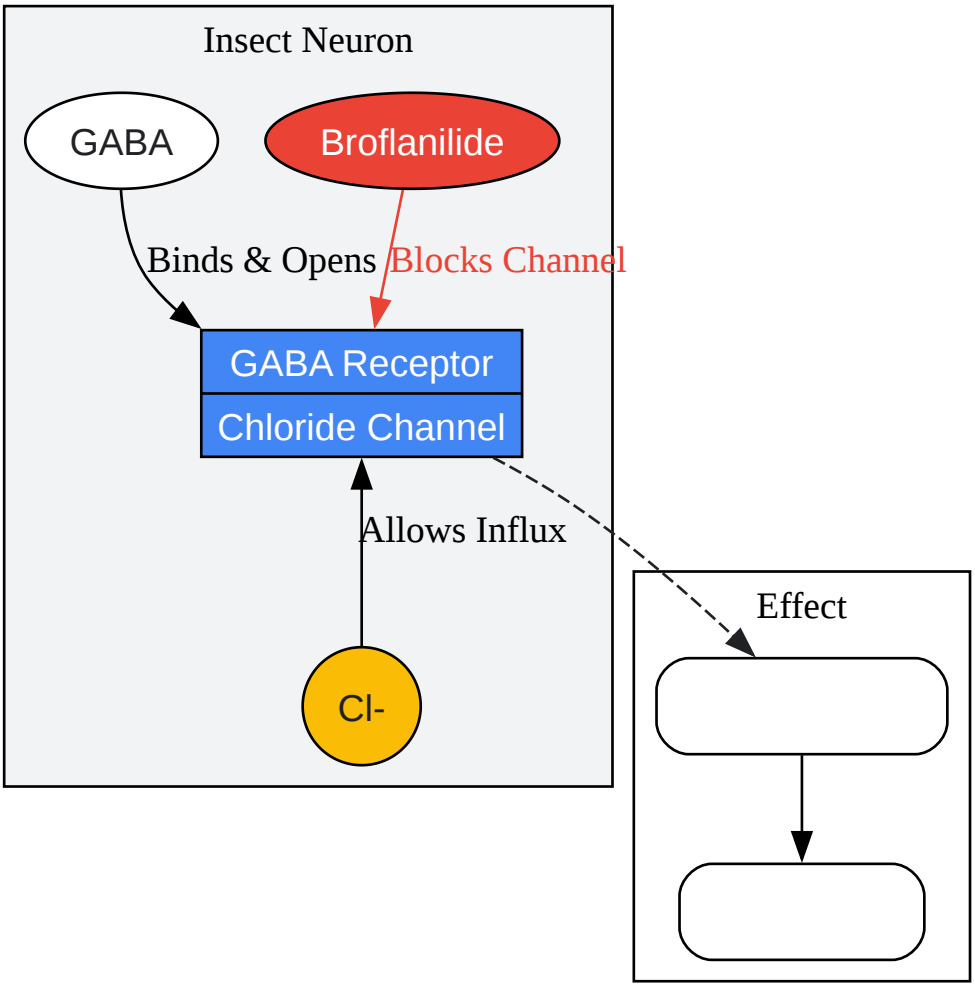
Signaling Pathways and Mode of Action

The insecticidal activity of Broflanilide and Afidopyropen stems from their interaction with specific molecular targets in insects.

Broflanilide is a meta-diamide insecticide that acts as a non-competitive antagonist of the GABA (gamma-aminobutyric acid) receptor in insect nerve cells.[2] By blocking the chloride ion channels, it leads to hyperexcitation, convulsions, and ultimately, the death of the insect.



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Broflanilide's Mode of Action

Afidopyropen is a pyropene derivative that modulates the chordotonal organ Transient Receptor Potential Vanilloid (TRPV) channels in insects.[1] These channels are involved in

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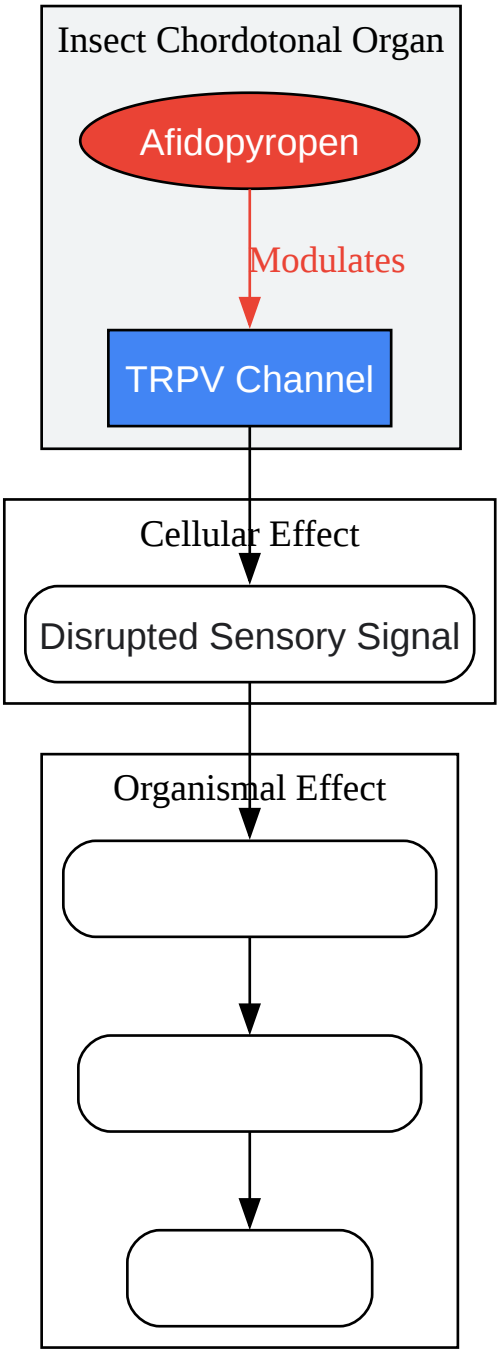
hearing, gravity sensation, and coordination. Afidopyropen disrupts the function of these sensory organs, leading to a loss of coordination, cessation of feeding, and eventual death.



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Afidopyropen's Mode of Action

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In conclusion, while the specific safety profile of **Claziprotamidum** for non-target organisms remains to be elucidated, the comparative analysis of Broflanilide and Afidopyropen highlights the importance of comprehensive ecotoxicological testing for novel insecticides. The data presented here underscore the varying degrees of toxicity these compounds can exhibit across different species, emphasizing the need for careful risk assessment and stewardship to minimize environmental impact.

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References

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